

An In-depth Technical Guide to the Chemical Properties of (1R)-1-phenylethanamine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **(1R)-1-phenylethanamine**, a critical chiral amine in synthetic chemistry and drug development. This document summarizes key physical and chemical data, details experimental protocols for property determination, and visualizes its primary application in chiral resolution.

Core Chemical and Physical Properties

(1R)-1-phenylethanamine, also known as (R)-(+)-α-methylbenzylamine, is a chiral primary amine widely utilized as a resolving agent for racemic mixtures of carboxylic acids and other acidic compounds.[1] Its efficacy in this role is a direct consequence of its distinct stereochemistry and chemical properties. A summary of its key quantitative properties is presented in Table 1.



Property	Value	Units	Conditions
Molecular Formula	C8H11N		
Molecular Weight	121.18	g/mol	
Appearance	Colorless to light yellow liquid		_
Melting Point	-10	°C	
Boiling Point	183 - 189	°C	at 1013 hPa
Density	0.952	g/mL	at 20 °C
Refractive Index	1.526	at 20 °C, 589 nm	
Specific Rotation ($[\alpha]$)	+38 to +40	0	neat, at 23 °C
Vapor Pressure	0.5	mm Hg	at 20 °C
Water Solubility	40	g/L	at 20 °C
рКа	9.04 ± 0.10	Predicted	

Chemical Reactivity and Handling

(1R)-1-phenylethanamine is a basic compound, readily forming salts with acids. This property is fundamental to its use in chiral resolution, where it forms diastereomeric salts with racemic acids. It is stable under normal conditions but is air-sensitive and hygroscopic. It is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and carbon dioxide.

Safety and Handling: **(1R)-1-phenylethanamine** is a corrosive and combustible liquid that is harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.[2] [3] It should be handled in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] Store in a tightly sealed container in a cool, dry place, away from sources of ignition.[2]

Experimental Protocols



The following are detailed methodologies for the determination of key chemical properties of **(1R)-1-phenylethanamine**, adapted from standard laboratory procedures.

Determination of Melting Point

The melting point of **(1R)-1-phenylethanamine**, which is below room temperature, is determined as a freezing point.

Apparatus:

- Melting point apparatus with a cooling stage or a low-temperature thermometer.
- Small test tube.
- Cooling bath (e.g., dry ice/acetone).

Procedure:

- Place a small sample of (1R)-1-phenylethanamine into the test tube.
- Insert the low-temperature thermometer into the sample, ensuring the bulb is fully immersed.
- Slowly cool the sample by immersing the test tube in the cooling bath.
- Gently stir the sample with the thermometer until the first crystals appear.
- Remove the test tube from the bath and allow it to warm up slowly while stirring.
- The temperature at which the last crystals melt is recorded as the melting point.

Determination of Boiling Point

Apparatus:

- Thiele tube or a distillation apparatus.[2][4][5]
- Thermometer.
- Small test tube and a sealed capillary tube.



Heating mantle or oil bath.

Procedure (Thiele Tube Method):

- Fill the Thiele tube with a high-boiling point oil (e.g., mineral oil or silicone oil).[2]
- Place a small amount of **(1R)-1-phenylethanamine** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.[2]
- Attach the test tube to the thermometer and place the assembly in the Thiele tube, ensuring the sample is level with the upper arm of the Thiele tube.[2]
- Gently heat the side arm of the Thiele tube.[2]
- Observe a steady stream of bubbles emerging from the capillary tube.
- · Stop heating and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.
 [2]

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle).
- Analytical balance.
- Water bath set to 20°C.

Procedure:

- Clean and dry the pycnometer thoroughly and record its mass (m1).
- Fill the pycnometer with distilled water and place it in the water bath to equilibrate at 20°C. Ensure the water level is at the mark.



- Dry the outside of the pycnometer and record its mass (m2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with (1R)-1-phenylethanamine and allow it to equilibrate to 20°C in the water bath.
- Dry the outside and record its mass (m₃).
- The density is calculated using the formula: Density = [(m₃ m₁) / (m₂ m₁)] * Density of water at 20°C.

Determination of Refractive Index

Apparatus:

- Abbe refractometer with a sodium lamp (D-line, 589 nm).
- Constant temperature water circulator set to 20°C.

Procedure:

- Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prisms of the refractometer are clean and dry.
- Apply a few drops of (1R)-1-phenylethanamine onto the lower prism.
- Close the prisms and allow the sample to equilibrate to 20°C.
- Adjust the light source and focus the eyepiece until the dividing line between the light and dark fields is sharp.
- Rotate the knob to bring the dividing line to the center of the crosshairs.
- Read the refractive index from the scale.

Determination of Specific Rotation



Apparatus:

- Polarimeter with a sodium lamp (D-line, 589 nm).
- Polarimeter tube (1 dm).
- Analytical balance.

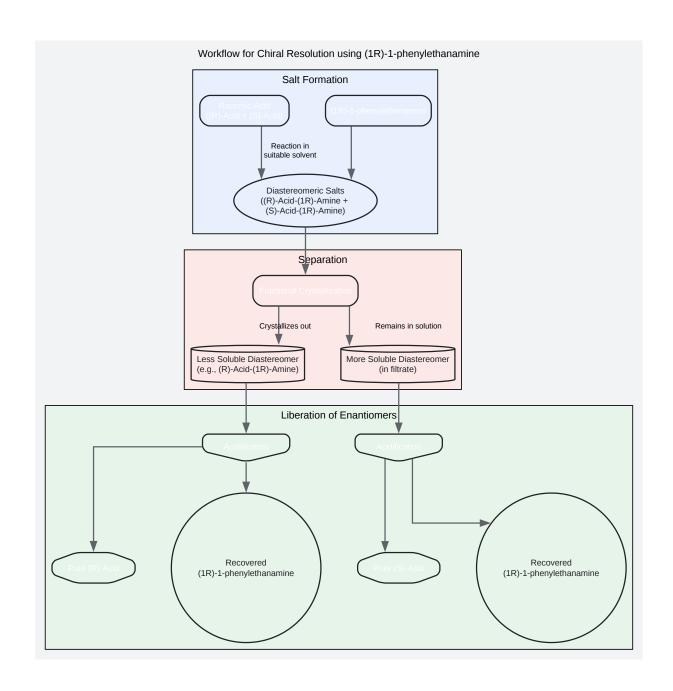
Procedure:

- Calibrate the polarimeter using a blank (empty polarimeter tube).
- Carefully fill the polarimeter tube with neat (undiluted) (1R)-1-phenylethanamine, ensuring there are no air bubbles.
- Place the filled tube in the polarimeter.
- Measure the observed rotation (α) at 23°C.
- The specific rotation is calculated using the formula: $[\alpha] = \alpha / (I * d)$, where 'I' is the path length in decimeters (1 dm) and 'd' is the density of the liquid.

Application in Chiral Resolution

The primary application of **(1R)-1-phenylethanamine** in drug development and organic synthesis is as a chiral resolving agent. It is used to separate enantiomers of racemic carboxylic acids through the formation of diastereomeric salts, which have different solubilities and can be separated by fractional crystallization.[1]





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Caption: Chiral resolution workflow using (1R)-1-phenylethanamine.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of (1R)-1-phenylethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022558#1r-1-phenylethanamine-chemical-properties]

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